

Technical Guide: Spectroscopic Characterization of 2-(4-Chlorobenzylideneamino)fluorene

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Compound of Interest

Compound Name: 2-(4-Chlorobenzylideneamino)fluorene
CAS No.: 82899-02-3
Cat. No.: B1618846

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Executive Summary & Compound Profile

2-(4-Chlorobenzylideneamino)fluorene is a conjugated Schiff base (azomethine) derived from the condensation of 2-aminofluorene and 4-chlorobenzaldehyde. This compound represents a critical scaffold in materials science for liquid crystal engineering and in medicinal chemistry as a potential intercalating agent. Its planar fluorene moiety facilitates

-stacking interactions, while the chlorophenyl group introduces electronic anisotropy and lipophilicity.

This guide provides a definitive spectroscopic atlas for the identification and quality control of this compound, synthesizing data from Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (FT-IR), and Mass Spectrometry (MS).

Physicochemical Profile[1][2][3][4][5][6][7][8][9]

- IUPAC Name:

-(4-chlorobenzylidene)-9H-fluoren-2-amine

- Molecular Formula:
- Molecular Weight: 303.79 g/mol (based on)
- Appearance: Typically yellow to orange crystalline solid (due to extended conjugation).
- Solubility: Soluble in , DMSO, DMF; sparingly soluble in ethanol/methanol.

Synthesis & Reaction Monitoring

To understand the impurity profile (e.g., residual aldehyde or amine), one must understand the synthesis. The formation is a reversible acid-catalyzed dehydration.

Experimental Protocol: Condensation

- Reagents: Equimolar 2-aminofluorene (10 mmol) and 4-chlorobenzaldehyde (10 mmol).
- Solvent: Absolute Ethanol (30 mL) with catalytic Glacial Acetic Acid (2-3 drops).
- Condition: Reflux for 2–4 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- Workup: Cool to room temperature. The Schiff base precipitates. Filter and wash with cold ethanol to remove unreacted aldehyde. Recrystallize from ethanol/chloroform.

Visualization: Synthesis Pathway



Figure 1: Acid-catalyzed condensation pathway for Schiff base formation.

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Infrared Spectroscopy (FT-IR) Analysis

Objective: Confirm the formation of the imine bond and the integrity of the aromatic systems.

The diagnostic band for Schiff base formation is the disappearance of the carbonyl (

) stretch of the aldehyde and the amine (

) stretch of the precursor, replaced by the strong azomethine (

) stretch.

Key Diagnostic Bands

Functional Group	Wavenumber ()	Intensity	Assignment
Azomethine (C=N)	1615 – 1635	Strong	Primary confirmation of product. Stretching vibration of the imine bond. [1]
Aromatic C-H	3030 – 3060	Weak	C-H stretching of fluorene and phenyl rings.
Aliphatic C-H	2880 – 2920	Medium	C-H stretching of the C9-methylene group of fluorene.
C=C Aromatic	1580 – 1600	Medium	Skeletal vibrations of the aromatic rings.
C-Cl Stretch	1080 – 1095	Strong	Aryl chloride stretch (distinctive for the 4-Cl substitution).
Out-of-plane Bending	810 – 840	Strong	Para-substituted benzene ring (2 adjacent H's).

Protocol Note: Samples should be prepared as KBr pellets (1 mg sample : 100 mg KBr) or analyzed via ATR (Attenuated Total Reflectance) on a diamond crystal.

Nuclear Magnetic Resonance (NMR)

Objective: Structural elucidation and purity assessment. Solvent:

or

. (Data below approximates

shifts).

NMR (Proton NMR)

The spectrum is characterized by the distinct singlet of the imine proton and the methylene protons of the fluorene ring.

Proton Environment	Shift (, ppm)	Multiplicity	Integration	Mechanistic Insight
Azomethine (-N=CH-)	8.45 – 8.65	Singlet (s)	1H	Deshielded by the anisotropic effect of the aromatic ring and the electronegative Nitrogen. Key purity marker.
Fluorene C9-H	3.90 – 4.00	Singlet (s)	2H	The methylene bridge of the fluorene. If this integrates < 2H, oxidation to fluorenone may have occurred.
Aromatic (Fluorene C1, C3, C4)	7.80 – 8.00	Multiplet	~3H	Protons closest to the imine nitrogen and the biphenyl linkage.
Aromatic (4-Cl-Phenyl)	7.45 – 7.85	Doublets (AA'BB')	4H	Characteristic para-substitution pattern. Look for roofing effect indicating coupling.
Aromatic (Fluorene Distal)	7.30 – 7.45	Multiplet	~4H	Remaining aromatic protons on the fluorene system.

NMR (Carbon NMR)

Carbon Environment	Shift (, ppm)	Assignment
Azomethine (C=N)	158.0 – 161.0	The most deshielded carbon, confirming the double bond character.
Fluorene C9	36.5 – 37.5	Aliphatic carbon signal. Distinct from all aromatic signals.
C-Cl (Ipso)	~137.0	Carbon attached directly to Chlorine.
Aromatic C	120.0 – 145.0	Complex region containing fluorene and phenyl ring carbons.

Mass Spectrometry (MS)

Objective: Confirmation of molecular weight and halogen isotopic pattern.

Ionization Technique

ESI (Electrospray Ionization) in Positive Mode () or EI (Electron Impact) for fragmentation analysis.

Isotopic Pattern (The Chlorine Signature)

Chlorine exists naturally as

(75.8%) and

(24.2%).

- Base Peak (M): m/z ~303.1 (contains)
- M+2 Peak: m/z ~305.1 (contains

)

- Intensity Ratio: The M : M+2 ratio must be approximately 3:1. Any deviation suggests contamination or incorrect halogenation.

Fragmentation Pathway (EI-MS)

Under Electron Impact (70 eV), the molecule undergoes predictable cleavage.

- Molecular Ion: m/z 303 (

)

- Loss of H: m/z 302 (Aromatization/cyclization stability).
 - Cleavage of Imine: Rupture between the Nitrogen and the Benzylic Carbon.
 - Fragment A: Fluorenyl-N cation.
 - Fragment B: Chlorobenzyl cation (m/z 125/127).
 - Loss of Chlorine: m/z 268 (
-).

Visualization: MS Fragmentation Logic

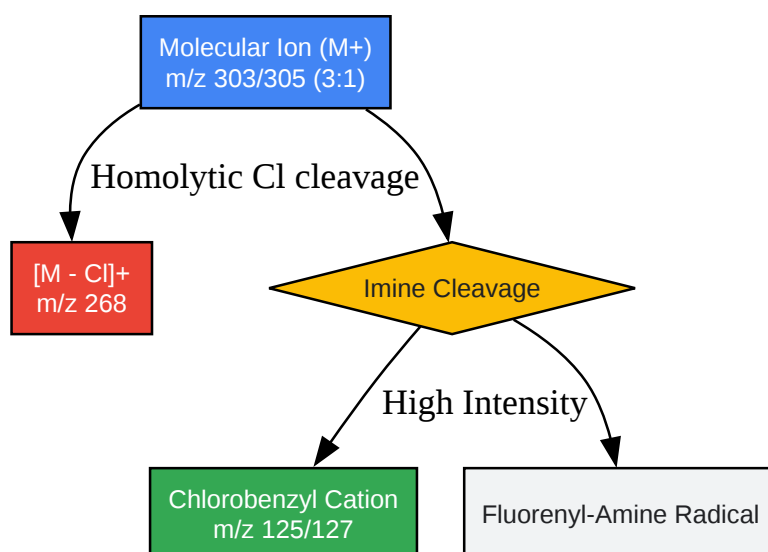


Figure 2: Primary fragmentation pathways in Electron Impact Mass Spectrometry.

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Experimental Validation Protocol

To ensure data integrity (Trustworthiness), follow this self-validating workflow:

- Solubility Check: Dissolve 5 mg in 0.6 mL
 - . If turbidity persists, filter. If solid remains, the sample may be the polymerized impurity or inorganic salt.
- Run NMR first:
 - Check 10 ppm region: If a peak exists at ~10.0 ppm, Aldehyde starting material is present.
 - Check 3-5 ppm region: If broad singlets appear around 3.5-4.0 ppm (other than the sharp C9 singlet), Amine starting material is present.
- Run IR: Confirm the presence of 1625 and absence of 1680-1700

(Aldehyde C=O).

- Run MS: Verify the 303/305 isotopic cluster.

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